

An In-depth Technical Guide to 1-(2-Thienyl)acetone

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-(2-Thienyl)acetone

Cat. No.: B182387

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **1-(2-Thienyl)acetone**, a key synthetic intermediate. This document details its chemical identity, physicochemical properties, and provides established protocols for its synthesis.

Chemical Identity and Synonyms

1-(2-Thienyl)acetone is a ketone derivative of thiophene. Its unambiguous identification is crucial for scientific and regulatory purposes.

CAS Number: 15022-18-1[1]

Synonyms:

- 1-(thiophen-2-yl)propan-2-one[1]
- 2-acetylthiophene
- 2-Propanone, 1-(2-thienyl)-[1]

Physicochemical Properties

A summary of the key physical and chemical properties of **1-(2-Thienyl)acetone** and the closely related compound 1-(thiophen-2-yl)ethanone are presented below. This data is

essential for its handling, characterization, and use in chemical reactions.

Property	Value	Reference
Molecular Formula	C ₇ H ₈ OS	[1]
Molecular Weight	140.20 g/mol	[1]
IUPAC Name	1-(thiophen-2-yl)propan-2-one	[1]

Note: Experimental data for **1-(2-Thienyl)acetone** is limited. The following data is for the related compound 1-(thiophen-2-yl)ethanone (CAS: 88-15-3), which serves as a useful reference.

Property of 1-(thiophen-2-yl)ethanone	Value
Boiling Point	89-91 °C at 9 mmHg
Density	1.166 g/mL at 25 °C
Refractive Index (n _D ²⁰)	1.566

Experimental Protocols

Detailed methodologies for the synthesis of **1-(2-Thienyl)acetone** are crucial for its successful preparation in a laboratory setting. Two common synthetic routes are presented below.

Synthesis via Friedel-Crafts Acylation of Thiophene

This method involves the reaction of thiophene with chloroacetyl chloride followed by a rearrangement reaction.

Experimental Protocol:

- **Acylation Reaction:** In a suitable reaction vessel, dissolve thiophene and 2-chloroacetyl chloride in an appropriate solvent.
- **Catalysis:** Add a Lewis acid catalyst, such as aluminum chloride, to the reaction mixture.

- **Reaction Monitoring:** Monitor the progress of the reaction to obtain 2-chloroacetylthiophene.
- **Rearrangement Reaction:** Subject the 2-chloroacetylthiophene to a Favorskii rearrangement under alkaline conditions to yield the final product, **1-(2-Thienyl)acetone**.

Synthesis via Grignard Reaction

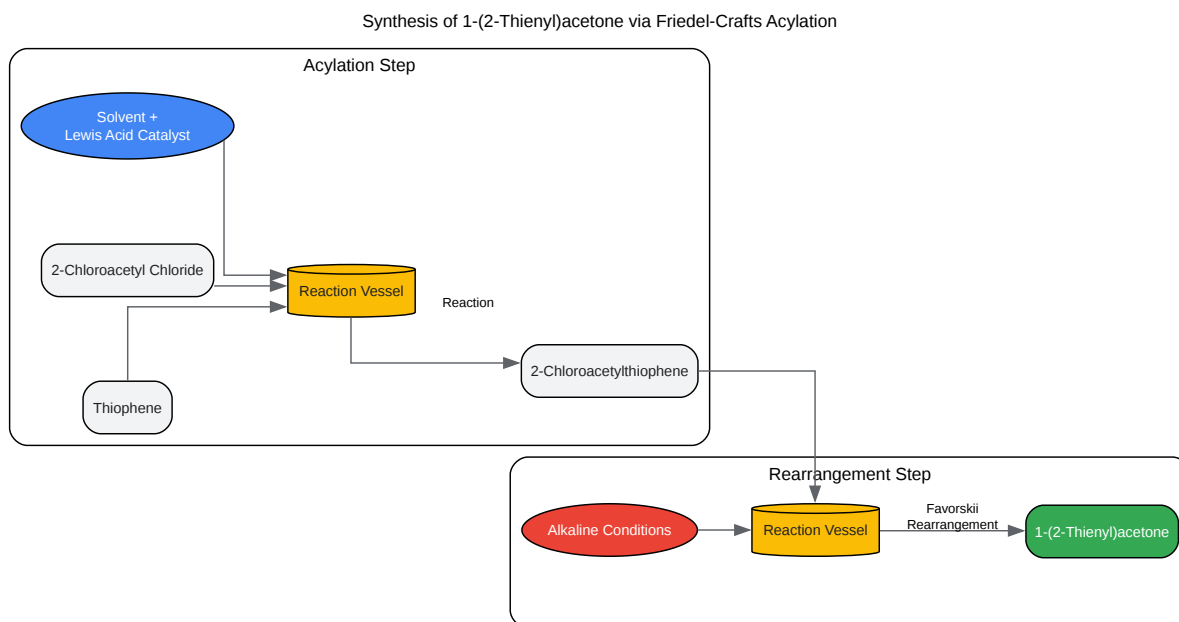
This protocol utilizes a Grignard reagent prepared from a thienyl halide.

Experimental Protocol:

- **Preparation of Grignard Reagent:** In a flame-dried, three-necked round-bottom flask equipped with a dropping funnel, condenser, and mechanical stirrer, place magnesium turnings. Add a solution of 2-bromothiophene in anhydrous diethyl ether dropwise to initiate the formation of 2-thienylmagnesium bromide. The reaction is indicated by a slight turbidity and gentle refluxing of the ether.
- **Reaction with Chloroacetone:** Cool the Grignard reagent in an ice bath. Slowly add a solution of chloroacetone in anhydrous diethyl ether from the dropping funnel. Maintain the reaction temperature below 5 °C.
- **Quenching:** After the addition is complete, stir the mixture for an additional hour at room temperature. Quench the reaction by slowly adding a saturated aqueous solution of ammonium chloride.
- **Extraction:** Separate the organic layer. Extract the aqueous layer with two portions of diethyl ether. Combine the organic layers.
- **Washing and Drying:** Wash the combined organic layers with brine, dry over anhydrous magnesium sulfate, and filter.
- **Purification:** Remove the solvent under reduced pressure. Purify the crude product by vacuum distillation to obtain **1-(2-Thienyl)acetone**.

Visualization of Synthetic Workflows

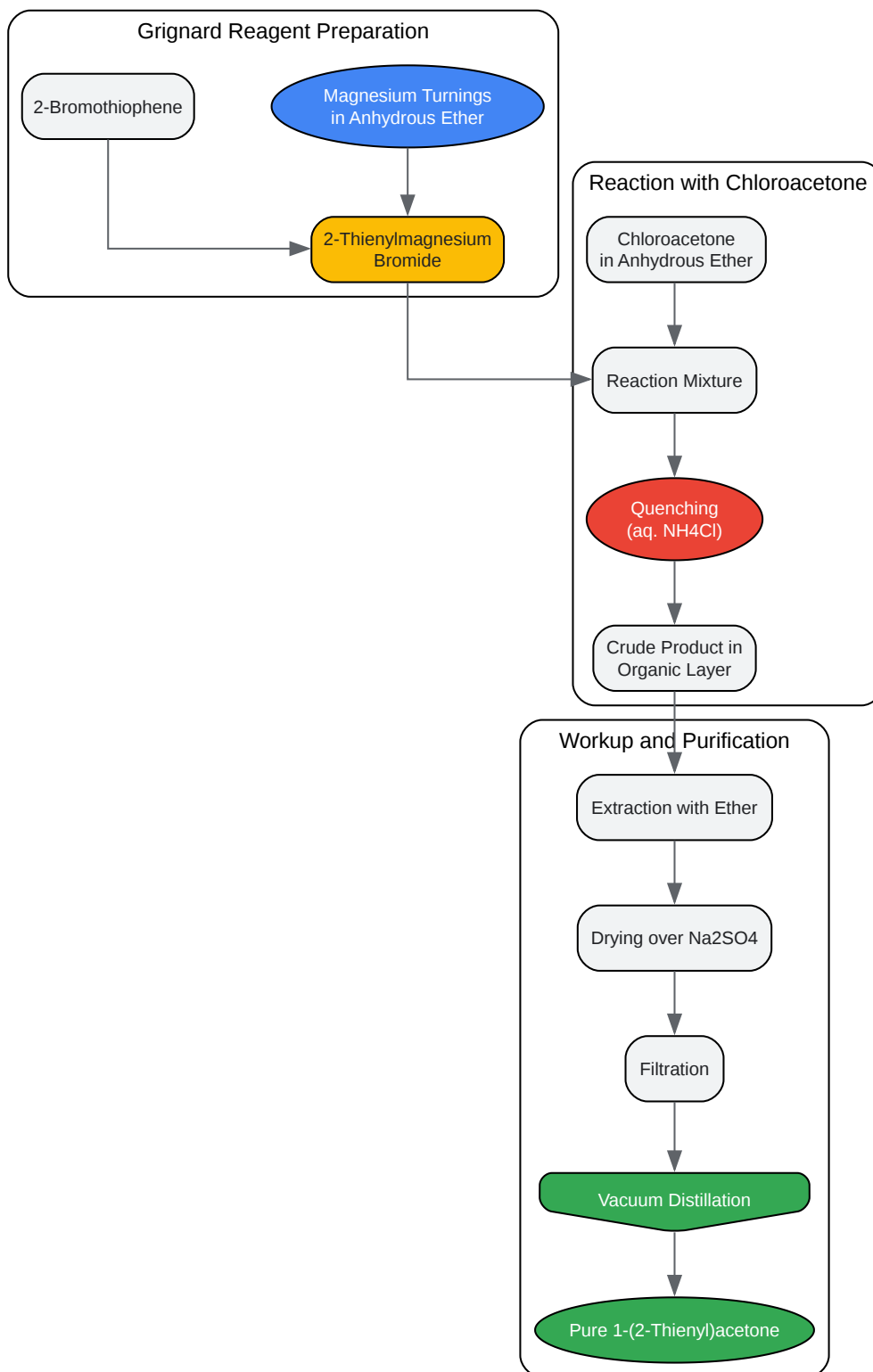
The following diagrams illustrate the logical flow of the synthetic procedures described above.



[Click to download full resolution via product page](#)

Synthetic Workflow: Friedel-Crafts Acylation

Synthesis of 1-(2-Thienyl)acetone via Grignard Reaction

[Click to download full resolution via product page](#)

Synthetic Workflow: Grignard Reaction

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 1-(2-Thienyl)acetone | C₇H₈OS | CID 529394 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [An In-depth Technical Guide to 1-(2-Thienyl)acetone]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b182387#cas-number-and-synonyms-for-1-2-thienyl-acetone]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com